

Personal protective equipment for handling L-Valine-15N,d8

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Compound of Interest

Compound Name: L-Valine-15N,d8

Cat. No.: B12395208

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Essential Safety and Handling Guide for L-Valine-15N,d8

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **L-Valine-15N,d8**. The following procedures are designed to ensure the safe and effective use of this stable isotope-labeled amino acid in a laboratory setting.

I. Personal Protective Equipment (PPE)

When handling **L-Valine-15N,d8**, which is a white crystalline powder, appropriate personal protective equipment should be worn to minimize exposure and ensure safety. Although not classified as a hazardous substance, good laboratory practices should always be observed.^[1]^[2]

Recommended Personal Protective Equipment:

- Hand Protection: Wear suitable protective gloves. Gloves must be inspected before use.^[3]
- Eye Protection: Safety glasses with side shields or goggles are recommended.^[4]^[5]
- Body Protection: A standard laboratory coat or protective clothing should be worn to prevent skin contact.^[4]^[5]

- Respiratory Protection: If working in a non-ventilated area or where dust formation is likely, a NIOSH/CEN approved respirator should be used.[4]

II. Quantitative Data

The following table summarizes the available physical and chemical properties for L-Valine and its isotopically labeled forms. Note that some data pertains to unlabeled L-Valine or other deuterated forms, as specific data for **L-Valine-15N,d8** is limited.

Property	Value	Source
Molecular Formula	C5H11NO2	[2][6][7]
Molecular Weight	126.19 g/mol	[8]
Appearance	White crystalline powder	[1][6]
Odor	Odorless	[1][6]
Melting Point	295-300 °C (subl.) (lit.)	
Solubility in Water	~68 g/L at 20 °C	[9]
Storage Temperature	Room temperature, away from light and moisture	[4][5][8]
log Pow	-2.259 at 20°C	[4]
Specific Gravity	1.230	[6]

III. Experimental Protocols: Safe Handling and Operational Workflow

The following is a step-by-step guide for the safe handling of **L-Valine-15N,d8** in a laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.

- Store the container in a cool, dry, and well-ventilated area, away from direct sunlight and moisture.[4][5][8]
- Keep the container tightly closed when not in use.[6]

2. Preparation and Use:

- Handle the compound in a well-ventilated area or under a fume hood to avoid inhalation of dust.[4][5]
- Wear the recommended PPE (gloves, safety glasses, lab coat).
- Avoid direct contact with the skin, eyes, and clothing.[6]
- When weighing or transferring the powder, do so carefully to minimize dust formation.[4][5]
- Use dedicated and clean equipment (spatulas, weighing boats).

3. Accidental Release Measures:

- In case of a spill, sweep up the solid material, taking care not to generate dust.[4]
- Place the spilled material into a suitable, closed container for disposal.[4]
- Clean the spill area thoroughly with water.[1]
- Ensure adequate ventilation in the area of the spill.[5]

4. First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [2][10]
- After Skin Contact: Wash the affected area with soap and plenty of water.[2][10]
- After Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[1][2]

- After Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[1][2]

IV. Disposal Plan

Proper disposal of **L-Valine-15N,d8** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Unused Product:

- Dispose of the unused product in accordance with local, state, and federal regulations.[4][5]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.[4][5]

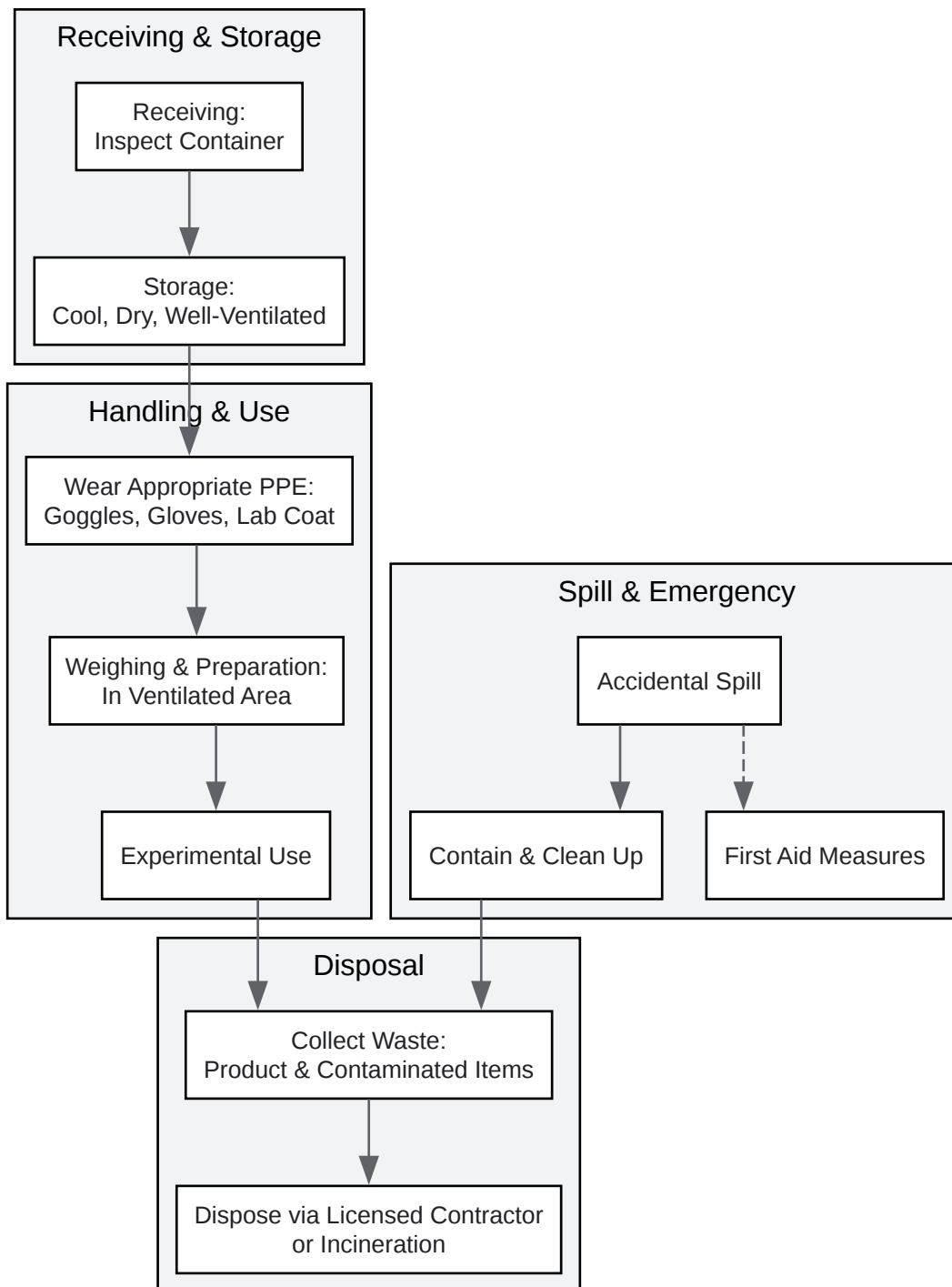
2. Contaminated Materials:

- Any materials that have come into contact with **L-Valine-15N,d8**, such as gloves, weighing papers, and pipette tips, should be considered for disposal in the same manner as the unused product.
- Place all contaminated materials in a sealed, labeled container for disposal.

V. Safe Handling Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **L-Valine-15N,d8**, from receipt to disposal.

Safe Handling Workflow for L-Valine-15N,d8



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Caption: Workflow for the safe handling of **L-Valine-15N,d8**.

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References

- 1. L-Valine SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 2. uprm.edu [uprm.edu]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. isotope.com [isotope.com]
- 5. isotope.com [isotope.com]
- 6. fishersci.com [fishersci.com]
- 7. L-Valine-d8 | C₅H₁₁NO₂ | CID 12169458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. L-Valine (D₈, 96%; ¹⁵N, 96%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 9. carlroth.com [carlroth.com]
- 10. ajiaminoscience.eu [ajiaminoscience.eu]
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